

2-Fluoro-6-methylbenzonitrile molecular weight

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Compound of Interest

Compound Name: 2-Fluoro-6-methylbenzonitrile

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An In-depth Technical Guide to 2-Fluoro-6-methylbenzonitrile

This technical guide provides a comprehensive overview of **2-Fluoro-6-methylbenzonitrile**, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details the compound's physicochemical properties, applications, safety and handling protocols, and a representative synthetic methodology.

Chemical and Physical Properties

2-Fluoro-6-methylbenzonitrile is a fluorinated aromatic compound with the molecular formula C_8H_6FN .^{[1][2]} Its molecular weight is 135.14 g/mol.^{[1][2]} The presence of a fluorine atom and a nitrile group on the benzene ring imparts unique chemical reactivity, making it a valuable building block in organic synthesis.^{[1][3]}

Table 1: Physicochemical Properties of **2-Fluoro-6-methylbenzonitrile**

Property	Value	References
Molecular Weight	135.14 g/mol	[1][2]
Molecular Formula	C ₈ H ₆ FN	[1][2]
Appearance	White to orange to green powder/crystal	[1]
Melting Point	39 - 48 °C	[1][4][5]
Boiling Point	207.4 ± 20.0 °C (Predicted)	[4][5]
Purity	≥98% (GC), with >99% also available	[1][5][6]

Table 2: Compound Identifiers

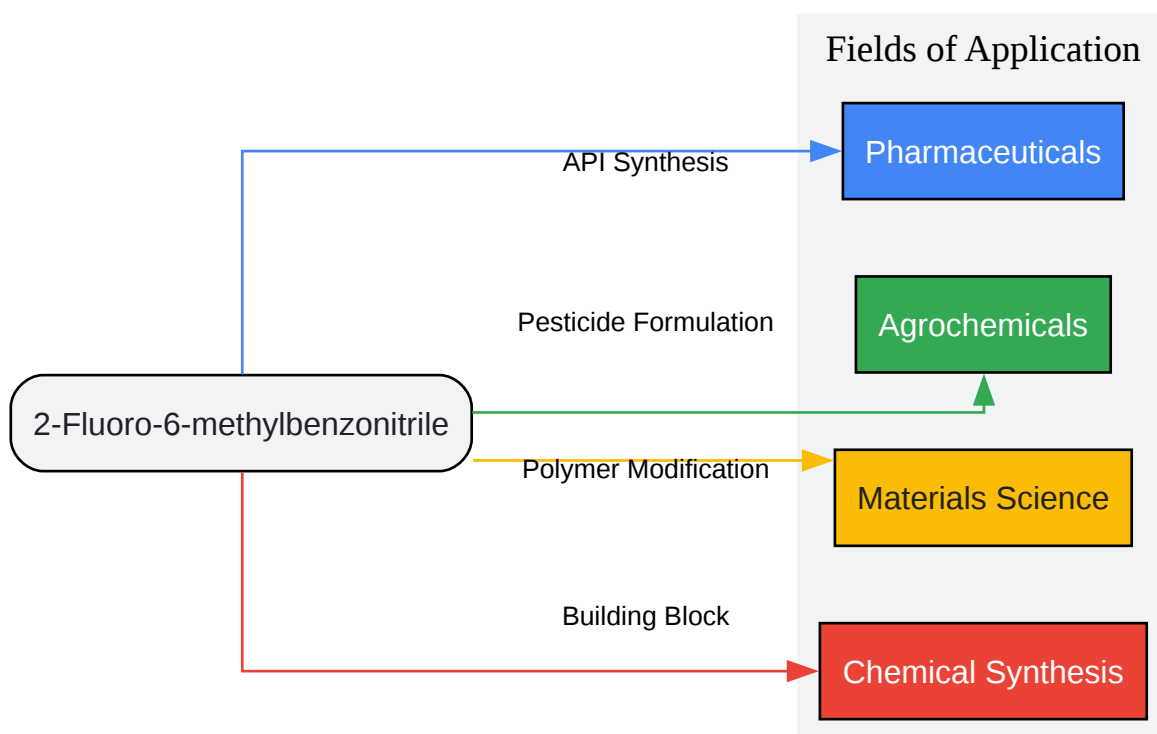
Identifier	Value	References
CAS Number	198633-76-0	[1][3][5][6]
Synonym	2-Cyano-3-fluorotoluene	[1]
MDL Number	MFCD06660277	[1][2]
PubChem ID	18677151	[1]

Applications in Research and Development

2-Fluoro-6-methylbenzonitrile is a key intermediate in various fields due to its unique chemical structure. The fluorine substituent can enhance metabolic stability and binding affinity of target molecules in drug discovery.[3][7]

- **Pharmaceutical Development:** It serves as a crucial building block in the synthesis of Active Pharmaceutical Ingredients (APIs) and novel drug candidates.[3][5][6] Its structure is incorporated into complex molecules designed for targeted therapies.[1][3]
- **Agrochemicals:** This compound is used in the formulation of modern pesticides, herbicides, and fungicides to improve their efficacy.[1][5][6]

- **Materials Science:** It is employed in the development of advanced materials, such as polymers and coatings, to enhance their properties.[1][8]
- **Chemical Research:** In academic and industrial laboratories, it is a versatile reagent for synthesizing complex organic molecules.[6][8]



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Caption: Applications of **2-Fluoro-6-methylbenzonitrile**.

Safety and Handling

2-Fluoro-6-methylbenzonitrile is classified as toxic and requires careful handling in a controlled laboratory environment.

Table 3: GHS Hazard Statements

Hazard Code	Description	References
H301 + H311 + H331	Toxic if swallowed, in contact with skin or if inhaled	
H315	Causes skin irritation	[9]
H319	Causes serious eye irritation	[9]

Handling and Storage:

- Use only in a well-ventilated area or under a chemical fume hood.[10]
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[9]
- Avoid breathing dust, fumes, or vapors.[9]
- Wash hands thoroughly after handling.[9]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[11]

First Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.
- If on Skin: Wash with plenty of water. Call a poison center or doctor if you feel unwell.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor.[9]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9][10]

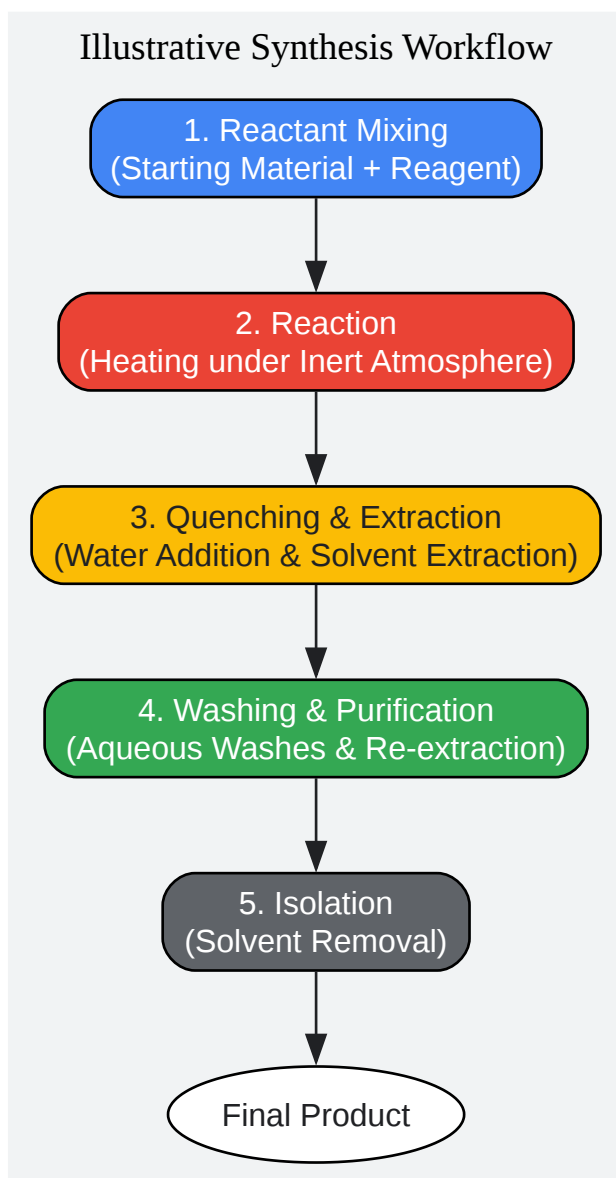
Experimental Protocols: Synthesis

Detailed experimental protocols for the synthesis of **2-Fluoro-6-methylbenzonitrile** are proprietary to manufacturers. However, a general synthetic procedure for a structurally similar compound, 2-fluoro-6-hydroxybenzonitrile, from 2-fluoro-6-methoxybenzonitrile is publicly

available and can serve as an illustrative example of the chemical transformations that may be involved.[\[12\]](#)

General Procedure for Demethylation to form a Hydroxybenzonitrile:

- **Reaction Setup:** 2-fluoro-6-methoxybenzonitrile is combined with an aqueous solution of pyridinium hydrochloride in a reaction flask under a protective atmosphere.[\[12\]](#)
- **Reaction Conditions:** The mixture is heated to approximately 190 °C and stirred for several hours to facilitate the demethylation reaction.[\[12\]](#)
- **Workup:** After cooling, water is added to the reaction mixture. The product is then extracted into an organic solvent, such as methyl tert-butyl ether.[\[12\]](#)
- **Purification:** The organic phase is washed with an aqueous base and then with water. The aqueous phases are combined, acidified, and the final product is extracted with a solvent like dichloromethane.[\[12\]](#)
- **Isolation:** The solvent is removed under vacuum to yield the final product, 2-fluoro-6-hydroxybenzonitrile.[\[12\]](#)



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Caption: General workflow for chemical synthesis.

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